

Boc-Asp-Ofm HPLC-MS monitoring peptide assembly

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Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

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Boc-Asp(Ofm)-OH in Peptide Synthesis

Boc-Asp(Ofm)-OH is a protected aspartic acid derivative used in Solid-Phase Peptide Synthesis (SPPS), specifically with the acid-labile **tert-butyloxycarbonyl (Boc)** protecting group strategy [1].

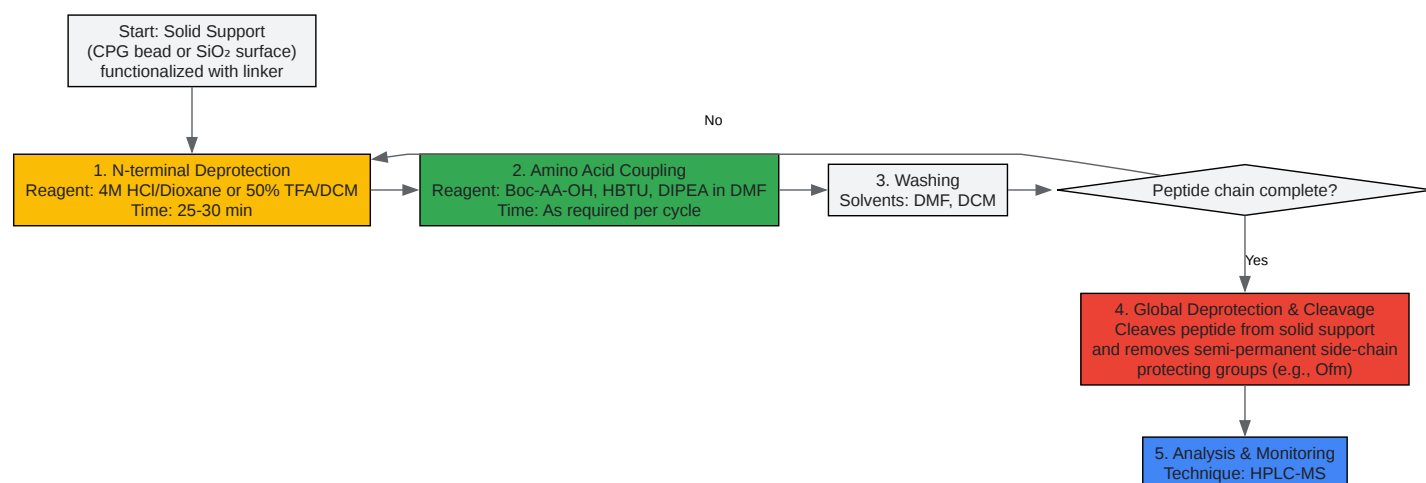
- **Role of the Ofm Group:** The 9-fluorenylmethyl (Ofm) group protects the side-chain carboxylic acid of aspartic acid. It is semi-permanent, meaning it remains stable during the repetitive acidic deprotection steps that remove the temporary Boc group from the N-terminus during chain assembly. The Ofm group is typically removed later with stronger acids after the peptide chain is fully synthesized [1].
- **Key Characteristics:** The table below summarizes the basic chemical properties of Boc-Asp(Ofm)-OH.

Property	Description
CAS Number	117014-32-1 [2] [3]
Molecular Formula	C ₂₃ H ₂₅ NO ₆ [2] [3]
Molecular Weight	411.5 g/mol [2] [3]
Appearance	Off-white to white powder [3]
Purity	≥ 98% [3]

Property	Description
Storage	Desiccate at -20°C or 2-8°C, away from light [2] [3]

Experimental Protocol and Workflow

One research paper details an "acid-modulated" SPPS protocol using Boc chemistry on controlled pore glass (CPG) and flat silica surfaces, which included Boc-Asp(Ofm)-OH as one of the building blocks [1]. The workflow can be summarized as follows:



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Key Steps Explained [1]:

- Deprotection:** The temporary Boc group is removed from the N-terminus using 4M HCl in dioxane or 50% Trifluoroacetic acid (TFA) in Dichloromethane (DCM) for 25-30 minutes to achieve complete

deprotection.

- **Coupling:** The next Boc-protected amino acid (e.g., Boc-Asp(Ofm)-OH) is coupled using HBTU and DIPEA in DMF.
- **Repetition:** Steps 1 and 2 are repeated to build the peptide chain.
- **Final Cleavage and Deprotection:** After chain assembly, the peptide is cleaved from the solid support, and the semi-permanent side-chain protecting groups (including Ofm) are simultaneously removed using a strong acid like hydrogen fluoride (HF) or TFA cocktails.
- **Monitoring:** The crude product is analyzed by **HPLC-MS** to confirm the identity of the target peptide and assess the purity of the synthesis.

HPLC-MS as a Monitoring Tool

HPLC-MS is a powerful technique for monitoring peptide synthesis because it combines the separation power of High-Performance Liquid Chromatography (HPLC) with the mass analysis capabilities of Mass Spectrometry (MS) [4].

- **HPLC** separates the components of the crude peptide mixture based on their physicochemical properties.
- **MS** then identifies the separated components by determining their molecular mass, allowing you to confirm whether the synthesized peptide has the correct mass [4].

Limitations of Available Data

While the provided information outlines the use of Boc-Asp(Ofm)-OH, a direct performance comparison with other protecting groups is not possible based on the search results.

- The research paper [1] validates the overall acid-labile synthesis strategy but does not provide specific quantitative data (e.g., yields, purity metrics) for peptides built with Boc-Asp(Ofm)-OH versus peptides built with, for example, **Boc-Asp(OtBu)-OH** (which uses a tert-butyl ester) or protected forms used in **Fmoc-based strategies**.
- Therefore, creating a structured performance comparison table with supporting experimental data is not feasible at this time.

How to Proceed with Your Comparison

To build a comprehensive comparison guide, you may need to consult more specialized sources. Here are a few suggestions:

- **Search Scientific Databases:** A focused search on databases like PubMed or SciFinder for terms like "Boc-Asp(Ofm)-OH vs Asp(OtBu) coupling efficiency" or "comparing side-chain protection aspartic acid SPPS" may yield primary research articles with head-to-head data.
- **Review Peptide Chemistry Literature:** Standard reference texts and comprehensive reviews on SPPS often discuss the relative advantages and disadvantages of different protecting groups, including their stability and cleavage profiles.
- **Technical Notes from Suppliers:** Manufacturers of amino acid derivatives (like Bachem or Novabiochem) sometimes provide technical data sheets and application notes that contain purity and performance information.

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References

1. Acid-Modulated Peptide Synthesis for Application on Oxide Biosensor... [pmc.ncbi.nlm.nih.gov]
2. - Boc (Asp)-OH | CAS:117014-32-1 | Ofm ... | Manufacturer BioCrick High [biocrick.com]
3. - Boc (Asp)-OH CAS 117014-32-1 Watson International Limited Ofm [watson-int.com]
4. Basic Principles of HPLC , MS & LC-MS | Liquid Chromatography [chemyx.com]

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